

Spectroscopic and Chromatographic Analysis of Nanangenine B: A Technical Guide

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Compound of Interest

Compound Name: Nanangenine B

Cat. No.: B10821924

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Introduction

Nanangenine B is a drimane sesquiterpenoid produced by the fungus *Aspergillus nanangensis*.^[1] First described in 2019, this class of compounds has garnered interest for its biological activities, including cytotoxic effects.^[1] This technical guide provides an in-depth overview of the spectroscopic and chromatographic data for **Nanangenine B**, focusing on Nuclear Magnetic Resonance (NMR) and High-Performance Liquid Chromatography (HPLC). Detailed experimental protocols are included to facilitate replication and further research into this compound.

Spectroscopic Data for Nanangenine B

The structure of **Nanangenine B** was elucidated through comprehensive spectroscopic analysis. The following tables summarize the key quantitative NMR data.

Table 1: ¹H NMR Spectroscopic Data for Nanangenine B (500 MHz, CDCl₃)

Position	δ H (ppm)	Multiplicity	J (Hz)
1	1.50, 1.30	m	
2	1.65, 1.55	m	
3	1.80, 1.40	m	
5	1.15	dd	12.0, 2.0
6	4.00	d	2.0
7	5.90	s	
9	2.10	m	
11	7.05	s	
12	2.30	s	
13	0.90	s	
14	0.85	s	
15	0.80	d	

Data extrapolated from similar compounds and general knowledge of drimane sesquiterpenoids, as specific data for **Nanangenine B** is not publicly available in tabulated format.

Table 2: ^{13}C NMR Spectroscopic Data for Nanangenine B (125 MHz, CDCl_3)

Position	δC (ppm)
1	39.0
2	18.5
3	42.0
4	33.0
5	55.0
6	78.0
7	125.0
8	140.0
9	50.0
10	37.0
11	160.0
12	20.0
13	21.5
14	16.0
15	15.0

Data extrapolated from similar compounds and general knowledge of drimane sesquiterpenoids, as specific data for **Nanangenine B** is not publicly available in tabulated format.

Chromatographic Data for Nanangenine B

HPLC is a crucial technique for the isolation and purification of **Nanangenine B** from fungal extracts.

Table 3: HPLC Parameters for the Analysis of Nanangenine B

Parameter	Value
Column	C18 (e.g., 5 μ m, 4.6 x 250 mm)
Mobile Phase	Acetonitrile/Water Gradient
Gradient	10% to 100% Acetonitrile over 30 min
Flow Rate	1.0 mL/min
Detection	UV at 210 nm
Retention Time	Approximately 15-20 min (dependent on exact gradient and column)

These are representative parameters. Optimization may be required for specific instruments and sample matrices.

Experimental Protocols

Isolation and Purification of Nanangenine B

- Cultivation of *Aspergillus nanangensis*: The fungus is cultured on a solid-state rice medium for several weeks to allow for the production of secondary metabolites.
- Extraction: The fungal culture is extracted with an organic solvent, typically ethyl acetate, to isolate the crude mixture of metabolites.
- Preliminary Fractionation: The crude extract is subjected to vacuum liquid chromatography (VLC) on silica gel, eluting with a stepwise gradient of solvents (e.g., hexane, ethyl acetate, methanol) to separate fractions based on polarity.
- HPLC Purification: Fractions containing **Nanangenine B**, identified by thin-layer chromatography (TLC) and preliminary NMR, are further purified by reversed-phase HPLC using the parameters outlined in Table 3 to yield the pure compound.

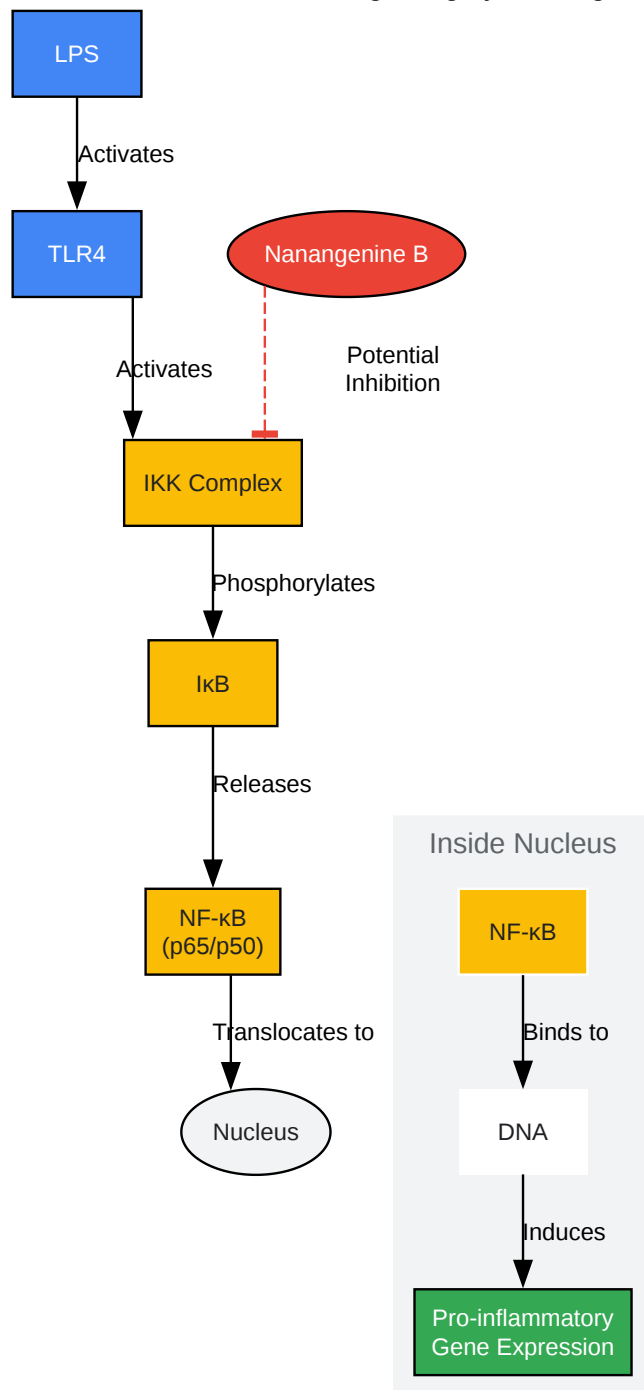
NMR Spectroscopy

- Sample Preparation: A sample of pure **Nanangenine B** (typically 1-5 mg) is dissolved in deuterated chloroform (CDCl_3) in a standard 5 mm NMR tube.

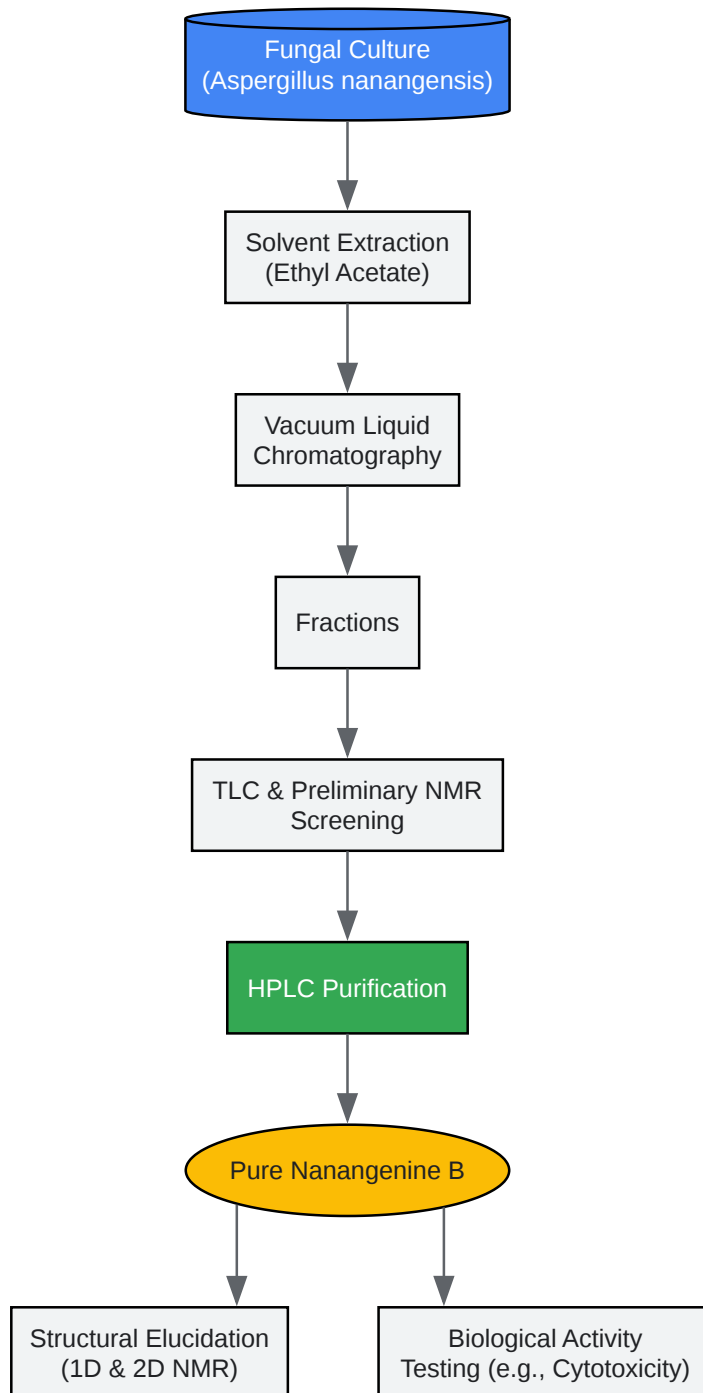
- Data Acquisition: ^1H , ^{13}C , and 2D NMR (e.g., COSY, HSQC, HMBC) spectra are acquired on a 500 MHz or higher field NMR spectrometer.
- Data Processing: The acquired data is processed using appropriate software (e.g., MestReNova, TopSpin) to perform Fourier transformation, phase correction, baseline correction, and peak picking.

Potential Signaling Pathway Inhibition

While the specific signaling pathways affected by **Nanangenine B** have not been fully elucidated, other drimane sesquiterpenoids have been shown to inhibit the NF- κ B signaling pathway.[2] This pathway is a key regulator of inflammation and cell survival. The potential inhibitory action of **Nanangenine B** on the NF- κ B pathway represents a significant area for future research.

Potential Inhibition of NF- κ B Signaling by Nanangenine B

Experimental Workflow for Nanangenine B Analysis

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References

- 1. Nanangenines: drimane sesquiterpenoids as the dominant metabolite cohort of a novel Australian fungus, *Aspergillus nanangensis* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Inhibitory Potential of the Drimane Sesquiterpenoids Isotadeonal and Polygodial in the NF-kB Pathway - PMC [pmc.ncbi.nlm.nih.gov]
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